

Tetraethylammonium Fluoride Hydrate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetraethylammonium fluoride hydrate*

Cat. No.: *B1316254*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **tetraethylammonium fluoride hydrate**, a versatile quaternary ammonium salt. The document details its chemical identity, physicochemical properties, primary applications in research and industry, and essential safety and handling protocols.

Chemical Identity and Molecular Formula

Tetraethylammonium fluoride hydrate is an organic salt that exists in a hydrated form. The degree of hydration can vary, which is reflected in the different molecular formulas reported. The most common identifier for the hydrated form is CAS number 98330-04-2.[\[1\]](#)[\[2\]](#)

Identifier	Value
CAS Number	98330-04-2 [1] [2]
Molecular Formula	C8H20NF·xH2O [1] [3]
C8H22FNO (monohydrate) [4]	
Anhydrous Molecular Weight	149.25 g/mol [1]
Monohydrate Molecular Weight	167.26 g/mol [4]
IUPAC Name	tetraethylazanium;fluoride;hydrate

Physicochemical Properties

Tetraethylammonium fluoride hydrate is a white to off-white or pale yellow crystalline solid.

[1] It is known for being hygroscopic and should be stored in an inert atmosphere at room temperature.[5] Its solubility in water and polar organic solvents makes it a valuable reagent in various reaction conditions.[5][6]

Property	Description
Appearance	White to off-white or pale yellow powder or crystals.[1]
Solubility	Soluble in water and organic solvents.[5]
Melting Point	355 °C[1]
Storage Conditions	Store at room temperature in an inert atmosphere.[5]
Sensitivity	Hygroscopic.[5]

Core Applications in Research and Development

Tetraethylammonium fluoride hydrate is a key reagent with a broad range of applications, primarily in organic synthesis and materials science. Its utility stems from its role as a source of fluoride ions and its function as a phase transfer catalyst.[1][7]

Key Application Areas:

- Fluorination Reactions: It serves as an efficient and safer alternative to gaseous fluorine for the synthesis of fluorinated organic compounds, which are crucial in the pharmaceutical and agrochemical industries.[1]
- Phase Transfer Catalyst: Its unique properties enable the transfer of ions between immiscible phases, which significantly enhances reaction efficiency.[1][7]
- Deprotection Reagent: In organic synthesis, it is commonly used for the cleavage of silyl ether functional groups.

- Materials Science: The compound is involved in the preparation of fluorinated polymers, which possess desirable properties such as chemical resistance and thermal stability.[1] It also acts as a template agent for molecular sieves.[7]
- Electrochemistry: It finds use in the development of ion-selective electrodes.[1][8]
- Catalysis: It can be used as a homogeneous catalyst in reactions such as the selective methanolytic depolymerization of poly(lactic acid) (PLA).

Experimental Protocols and Methodologies

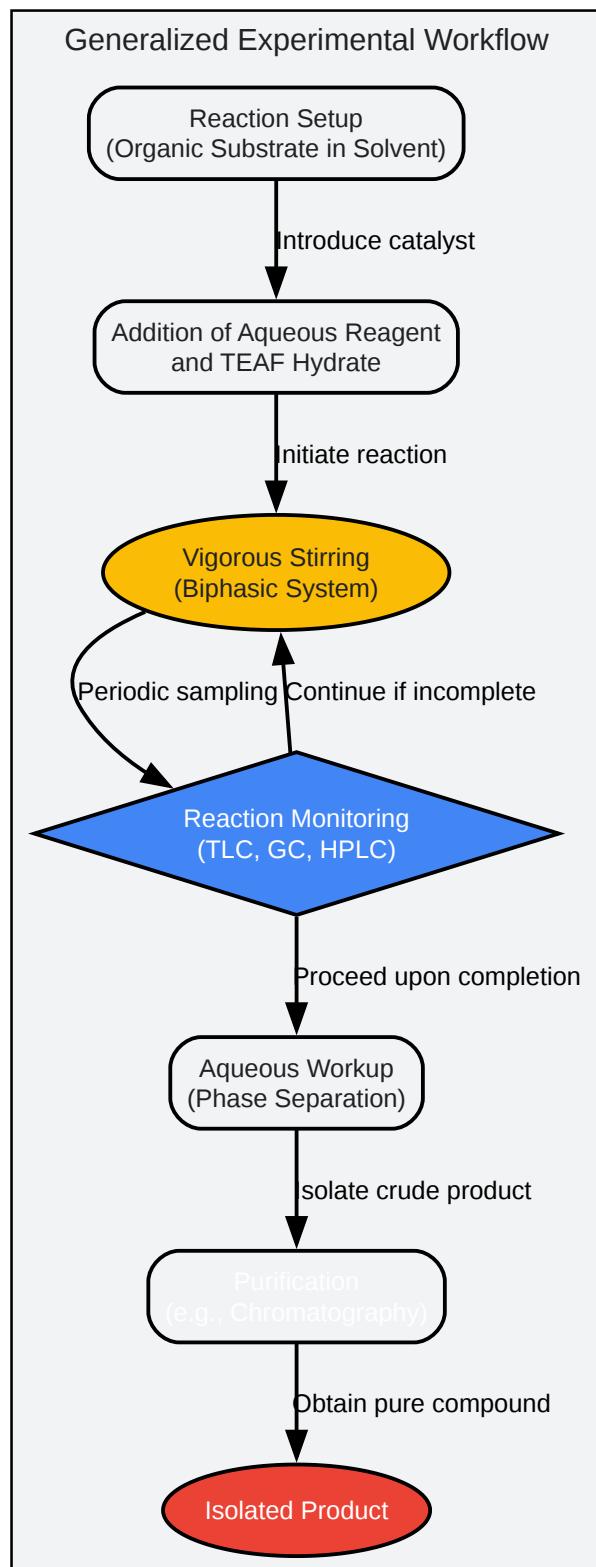
While specific experimental protocols are highly dependent on the desired transformation, a general methodology for its use as a phase transfer catalyst in a fluorination reaction is described below.

General Protocol for Phase Transfer Catalyzed Fluorination:

- Reaction Setup: The organic substrate is dissolved in a water-immiscible organic solvent.
- Aqueous Phase Preparation: An aqueous solution of a fluoride salt (e.g., potassium fluoride) is prepared.
- Addition of Catalyst: **Tetraethylammonium fluoride hydrate** is added to the biphasic mixture.
- Reaction Execution: The mixture is stirred vigorously at a controlled temperature to facilitate the transfer of fluoride ions from the aqueous phase to the organic phase.
- Monitoring: The reaction progress is monitored by appropriate analytical techniques such as TLC, GC, or HPLC.
- Workup: Upon completion, the organic layer is separated, washed with water and brine, dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), and concentrated under reduced pressure.

- Purification: The crude product is then purified by a suitable method, such as column chromatography or recrystallization.

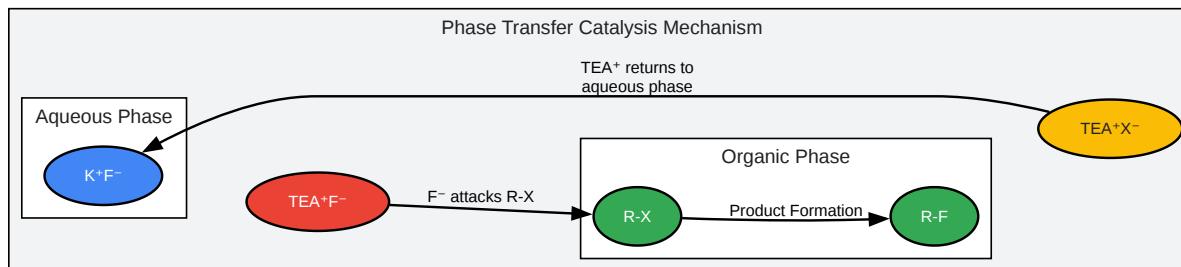
Below is a visual representation of a typical workflow involving **tetraethylammonium fluoride hydrate**.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a reaction using TEAF hydrate.

The following diagram illustrates the logical relationship in its function as a phase transfer catalyst.



[Click to download full resolution via product page](#)

Caption: Role of TEAF as a phase transfer catalyst.

Safety and Handling

Tetraethylammonium fluoride hydrate is considered a hazardous substance and requires careful handling to avoid exposure.

Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.[3][4][9]
- Causes skin and serious eye irritation.[3][4][9]
- May cause respiratory irritation.[3][4][9]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[2][3]
- Ventilation: Use only outdoors or in a well-ventilated area.[2][3]

- Handling: Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[2][3]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [2] The container should be stored locked up.[2]
- Incompatible Materials: Strong oxidizing agents.[2]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[2]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation occurs.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[2][3]
- Ingestion: Clean mouth with water and get medical attention.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. fishersci.com [fishersci.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. Tetraethylammonium fluoride hydrate | C8H22FNO | CID 16211652 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. Buy Tetraethylammonium fluoride hydrate | 98330-04-2 [smolecule.com]

- 7. innospk.com [innospk.com]
- 8. 17 Kingston St | Virtual tour generated by Panotour [people.csail.mit.edu]
- 9. echemi.com [echemi.com]
- To cite this document: BenchChem. [Tetraethylammonium Fluoride Hydrate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1316254#tetraethylammonium-fluoride-hydrate-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com